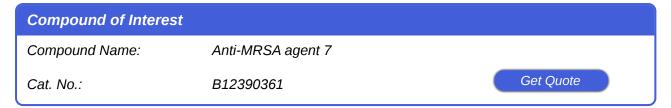


# Application Notes & Protocols: In Vivo Efficacy of Compound 12

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### Introduction

Compound 12 is a potent and selective, ATP-competitive dual inhibitor of the mammalian target of rapamycin (mTOR) complexes, mTORC1 and mTORC2. The mTOR signaling pathway is a central regulator of cell growth, proliferation, metabolism, and survival.[1][2][3] Dysregulation of this pathway is a frequent event in many human cancers, including colorectal cancer (CRC), making it an attractive target for therapeutic intervention.[4][5][6] Compound 12 is under preclinical investigation for its anti-neoplastic activity. These notes provide detailed protocols for evaluating the in vivo efficacy and pharmacodynamic (PD) activity of Compound 12 in a human colorectal cancer xenograft model.

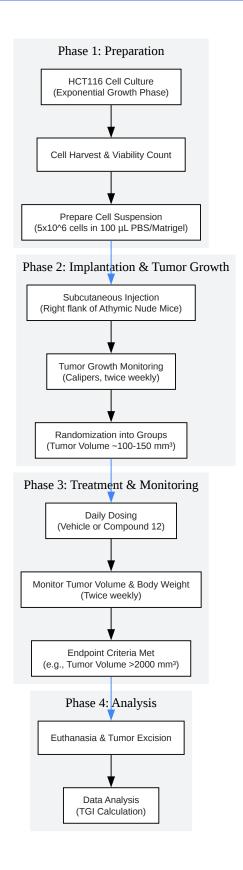
# In Vivo Efficacy Study in HCT116 Xenograft Model Objective

To determine the anti-tumor efficacy of Compound 12 in an HCT116 human colorectal cancer subcutaneous xenograft mouse model by assessing tumor growth inhibition.

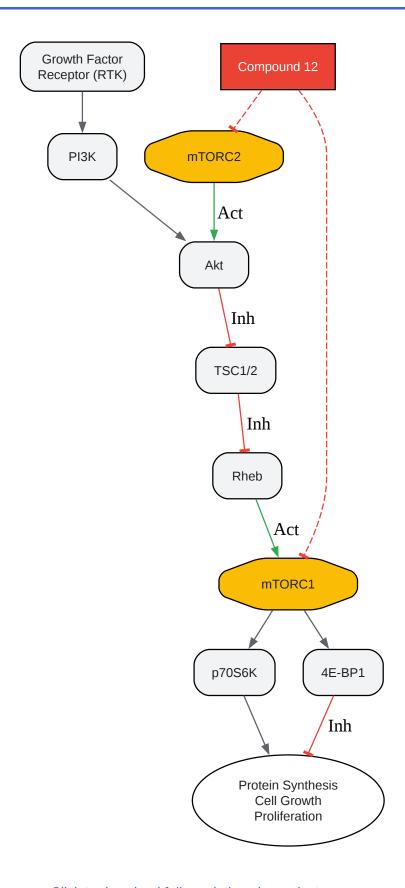
## **Experimental Workflow**

The overall workflow for the in vivo efficacy study is depicted below.









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